

Application Note: ^{13}C -NMR Chemical Shift Assignment of D-Lyxose-1- ^{13}C

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Compound of Interest

Compound Name: D-Lyxose- ^{13}C -1

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Abstract & Strategic Significance

This protocol details the definitive chemical shift assignment of D-Lyxose-1- ^{13}C in aqueous solution. D-Lyxose, an aldopentose, exhibits complex mutarotation behavior distinct from common hexoses like glucose. While D-glucose predominantly adopts the

chair conformation, D-lyxose exists as a dynamic equilibrium of conformers, with the -pyranose form often favoring the inverted chair.

The use of C1-selective isotopic labeling (99% ^{13}C) is the critical experimental lever. It provides a ~100-fold sensitivity enhancement for the anomeric carbon, enabling the detection of trace tautomers (furanoses and acyclic aldehydes) that are otherwise invisible in natural abundance spectra. This guide focuses on distinguishing the major

- and

-pyranose anomers using scalar coupling constants (

) as the primary assignment metric, a method superior to chemical shift reliance alone.

Materials & Experimental Setup

Reagents

- Analyte: D-Lyxose-1-¹³C (Enrichment >99%).
- Solvent: Deuterium Oxide (D_2O), 99.9% D.
- Internal Standard: Sodium 2,2-dimethyl-2-silapentane-5-sulfonate (DSS) or TSP (0.00 ppm reference). Note: Avoid dioxane if analyzing trace signals to prevent overlap.

Sample Preparation

- Dissolve 10–20 mg of D-Lyxose-1-¹³C in 0.6 mL of D_2O .
- Allow the solution to equilibrate at room temperature (25°C) for at least 4 hours to ensure mutarotation equilibrium is reached.
- Transfer to a high-precision 5 mm NMR tube.

Instrument Configuration

- Field Strength:
400 MHz (¹H), corresponding to 100 MHz (¹³C).
- Temperature: 298 K (25°C) or 303 K (30°C).
- Pulse Sequences:
 - EXP-1 (Quantitative): 1D ¹³C with inverse gated decoupling (decoupler ON during acquisition, OFF during delay) to suppress NOE and ensure quantitative integration. Delay (typically 10–20 s for anomeric carbons).
 - EXP-2 (Structural): 1D ¹³C coupled spectrum (Gated decoupling: ON during delay, OFF during acquisition) to measure

Results: Tautomeric Equilibrium & Assignment

The Tautomeric Landscape

In aqueous solution, D-Lyxose exists primarily as a mixture of two pyranose anomers, with furanose forms present only in minor quantities (<2%).

Tautomer	Abundance (approx.) ^{[1][2]} ^{[3][4][5][6]}	Conformation Note
-D-Lyxopyranose	~70%	Predominantly chair
-D-Lyxopyranose	~28-30%	Predominantly chair
-D-Lyxofuranose	< 1.5%	Minor
-D-Lyxofuranose	< 0.5%	Trace

Chemical Shift Assignment Table (D2O)

The following assignments are based on C1-labeled data. The chemical shifts () are reported relative to external TMS/DSS.

Signal	C1 (ppm)	Multiplicity (Coupled)	(Hz)	Assignment Logic
Major	94.8	Doublet	172 Hz	-pyranose (Axial OH / Eq H)
Minor	95.2	Doublet	160 Hz	-pyranose (Eq OH / Ax H)
Trace 1	~96.5	Doublet	~175 Hz	-furanose
Trace 2	~102.0	Doublet	~150 Hz	-furanose

> Critical Note: Unlike glucose, where the

-anomer is downfield and major, in D-Lyxose the

-anomer is the major species but appears slightly upfield (or very close) to the

-anomer. Reliance solely on chemical shift position is risky; coupling constants are mandatory for verification.

Mechanistic Assignment via Coupling Constants

The magnitude of the one-bond heteronuclear coupling constant,

, is stereochemically dependent on the orientation of the C1-H1 bond relative to the ring oxygen lone pairs (the Perlin Effect).

- -Anomer (

Hz): The C1-H1 bond is equatorial (in the

frame) or pseudo-equatorial. The lone pair on the ring oxygen is anti-periplanar to the C-H bond, maximizing the Fermi contact interaction and increasing the

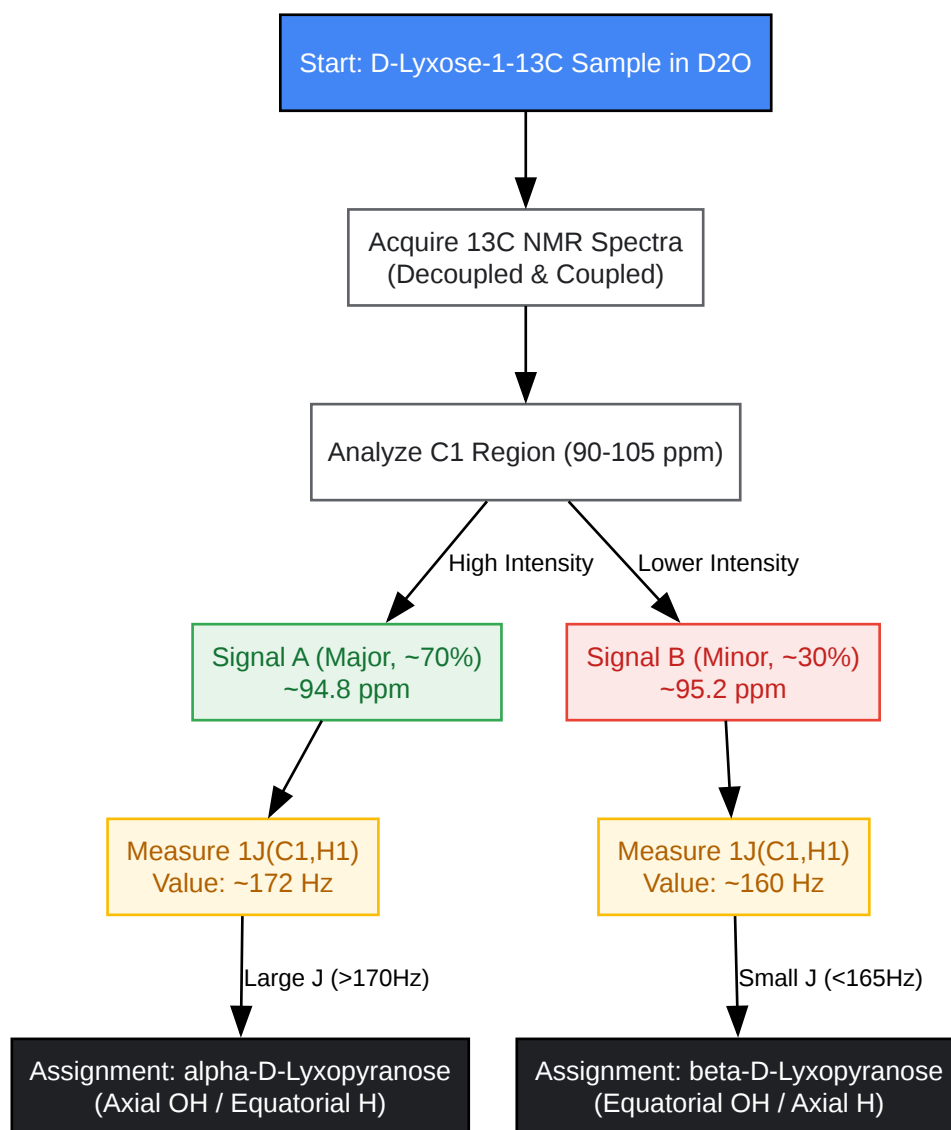
value.

- -Anomer (

Hz): The C1-H1 bond is axial. The lack of anti-periplanar orbital overlap results in a smaller coupling constant.

Experimental Protocol Workflow

The following diagram illustrates the decision tree for assigning the C1 signals in D-Lyxose-1-¹³C.



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Figure 1: Decision logic for assigning anomeric configurations based on signal intensity and heteronuclear coupling constants.

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